

p-SCN-Bn-TCMC HCl solubility and storage conditions

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Compound of Interest

Compound Name: *p*-SCN-Bn-TCMC HCl

Cat. No.: B14760380

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An In-Depth Technical Guide to **p-SCN-Bn-TCMC HCl**: Solubility and Storage

Introduction

p-SCN-Bn-TCMC HCl, also known as 2-[(4-Isothiocyanatophenyl)methyl]-1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetamide tetrahydrochloride, is a bifunctional chelator used extensively in research and drug development.[1][2][3] Its structure is composed of two key functional moieties: a powerful chelating agent, TCMC (also known as DOTAM), and a reactive para-isothiocyanatobenzyl (p-SCN-Bn) linker group.[1][4][5]

The TCMC macrocycle is capable of strongly binding to radioisotopic heavy metal ions, which are crucial for radio-diagnostic imaging and therapeutic applications.[1][2][5] The isothiocyanate (-N=C=S) group provides a reactive site for covalently conjugating the chelator to biomolecules such as peptides, antibodies, or other macromolecules that possess primary amine or hydroxyl groups.[1][5] This dual functionality allows researchers to create targeted radiopharmaceuticals, where a specific biomolecule guides the chelated radioisotope to a desired biological target, for applications like Positron Emission Tomography (PET) imaging or targeted radionuclide therapy.[5][6]

This guide provides a comprehensive overview of the solubility and recommended storage conditions for **p-SCN-Bn-TCMC HCl** to ensure its integrity and optimal performance in experimental settings.

Chemical and Physical Properties

The fundamental properties of **p-SCN-Bn-TCMC HCl** are summarized below. Note that the molecular weight may vary slightly between batches due to hydration.[\[1\]](#)

Property	Data
IUPAC Name	2-[(4-Isothiocyantophenyl)methyl]-1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetamide tetrahydrochloride [1]
Synonyms	p-SCN-Bn-TCMC hydrochloride, p-SCN-Bn-DOTAM [1] [4]
CAS Numbers	2780352-89-6 (HCl salt), 2153478-57-8 (HCl salt), 282097-63-6 (Free Base) [1]
Molecular Formula	C ₂₄ H ₄₁ Cl ₄ N ₉ O ₄ S [1] [7] [8]
Molecular Weight	693.51 g/mol [1] [7]
Appearance	Solid powder [1]

Solubility Profile

Quantitative solubility data for **p-SCN-Bn-TCMC HCl** is not widely published in scientific literature. The information available is primarily qualitative and derived from supplier datasheets.

Solvent	Solubility
DMSO	May dissolve in most cases [7]
Water	Potential solvent; testing with a small amount is recommended [7]
Ethanol	Potential solvent; testing with a small amount is recommended [7]
DMF	Potential solvent; testing with a small amount is recommended [7]

Given the lack of specific solubility values, researchers should determine the solubility in their specific buffer or solvent system empirically.

Experimental Protocol: Determining Solubility

The following protocol outlines a general method for determining the solubility of **p-SCN-Bn-TCMC HCl** in a solvent of interest.

Objective: To determine the approximate solubility of **p-SCN-Bn-TCMC HCl** in a chosen solvent at a specific temperature.

Materials:

- **p-SCN-Bn-TCMC HCl** powder
- Solvent of interest (e.g., DMSO, deionized water, PBS)
- Calibrated analytical balance
- Vortex mixer
- Centrifuge
- Pipettes and appropriate tips
- Microcentrifuge tubes or small vials

Methodology:

- **Preparation:** Accurately weigh out a small, known amount (e.g., 1-5 mg) of **p-SCN-Bn-TCMC HCl** powder and place it into a pre-weighed microcentrifuge tube.
- **Solvent Addition:** Add a small, precise volume of the chosen solvent (e.g., 100 μ L) to the tube. This creates an initial, high-concentration mixture that is likely a suspension.
- **Equilibration:** Vortex the mixture vigorously for 1-2 minutes. Allow the sample to equilibrate at the desired temperature (e.g., room temperature) for at least one hour to ensure maximum dissolution. Intermittent vortexing during this period is recommended.

- **Observation (Qualitative):** Visually inspect the solution. If the solid has completely dissolved, the solubility is greater than the current concentration. Proceed to step 6. If solid material remains, proceed to step 5.
- **Serial Dilution:** If undissolved solid remains, add another known volume of solvent to the tube, effectively lowering the concentration. Repeat step 3 (Equilibration) and step 4 (Observation). Continue this process until the solid is fully dissolved. The solubility can be estimated as being between the last concentration with undissolved solid and the first concentration where all solid dissolved.
- **Confirmation of Saturation (for precise measurement):** To confirm a saturated solution, ensure a small amount of excess solid remains after equilibration.
- **Separation:** Centrifuge the saturated suspension at high speed (e.g., >10,000 x g) for 5-10 minutes to pellet the undissolved solid.
- **Quantification:** Carefully remove a known volume of the supernatant and determine the concentration of the dissolved **p-SCN-Bn-TCMC HCl** using an appropriate analytical method (e.g., HPLC-UV or mass spectrometry).
- **Calculation:** Calculate the solubility using the formula: $\text{Solubility (mg/mL)} = \text{Concentration from analysis} \times (\text{Total volume of solvent} / \text{Volume of supernatant analyzed})$.

Storage and Stability

Proper storage is critical to maintain the chemical integrity of **p-SCN-Bn-TCMC HCl**, particularly the reactive isothiocyanate group. The following conditions are recommended based on supplier data.

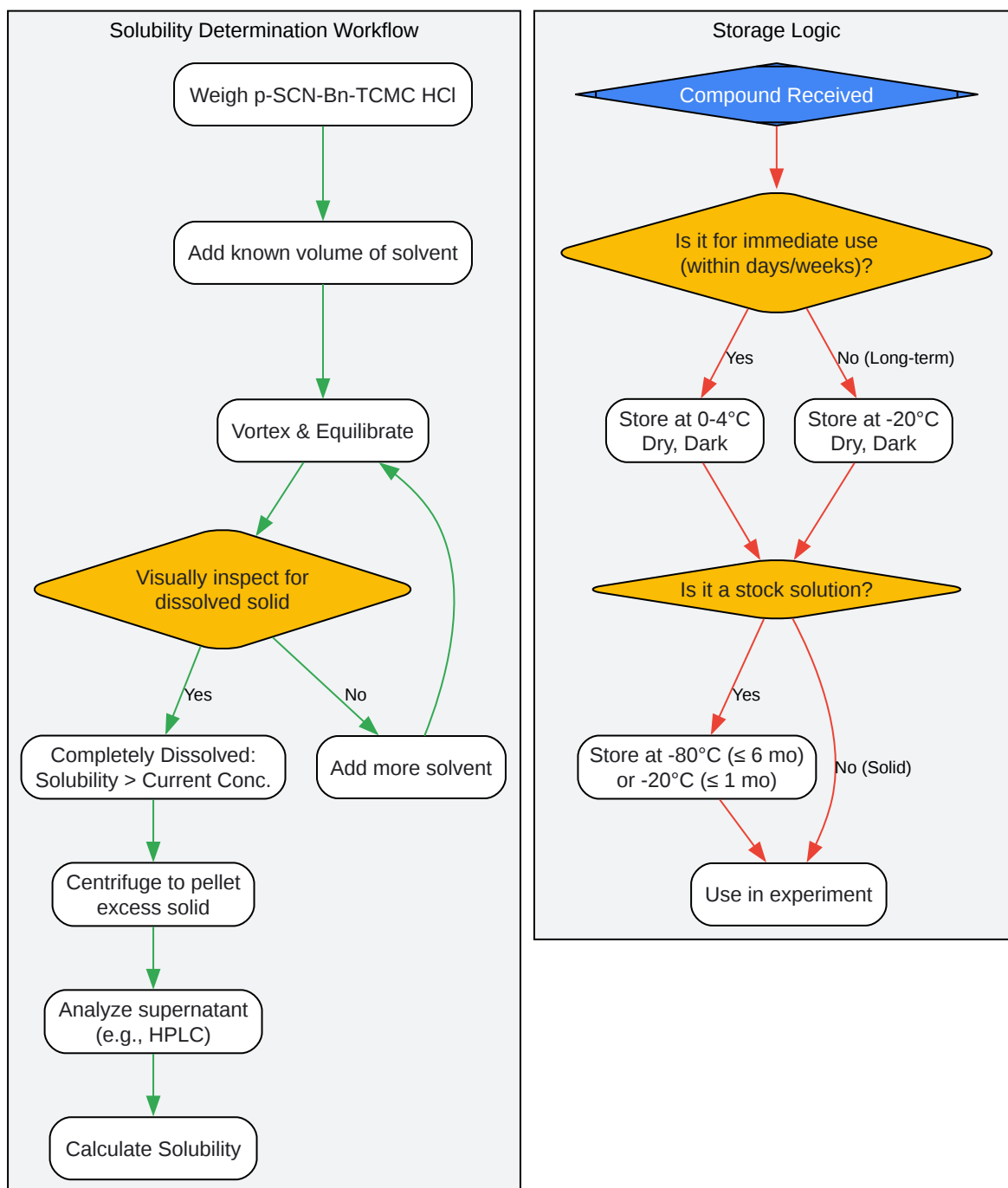
Form	Condition	Duration
Solid Powder	0 to 4°C, dry and dark	Short-term (days to weeks)[1]
-20°C, dry and dark	Long-term (months to years)[1] [7]	
Stock Solution	-80°C in a suitable solvent	Up to 6 months[7]
-20°C in a suitable solvent	Up to 1 month[7]	

The compound is considered stable enough for shipping under ambient temperatures for a few weeks.[1][7] However, upon receipt, it should be transferred to the recommended storage conditions immediately.

Visualizations

Chemical Structure and Functional Workflow

The chemical structure of p-SCN-Bn-TCMC highlights the macrocyclic chelator and the isothiocyanate linker. Its application in research follows a logical workflow from bioconjugation to final use in imaging or therapy.



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